

Application Notes and Protocols for High-Throughput Screening with AR453588

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Compound of Interest

Compound Name: AR453588

Cat. No.: B1192138

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Introduction

AR453588 is a potent, orally bioavailable small molecule activator of glucokinase (GK), a key enzyme in glucose metabolism.[1][2][3] With an EC₅₀ of 42 nM, **AR453588** demonstrates significant anti-hyperglycemic activity, making it a compound of interest in the development of therapeutics for type 2 diabetes.[1][2] Glucokinase acts as a glucose sensor in pancreatic β -cells and hepatocytes, regulating insulin secretion and hepatic glucose uptake and metabolism, respectively. This document provides detailed application notes and protocols for the high-throughput screening (HTS) of glucokinase activators using **AR453588** as a reference compound.

Data Presentation

Table 1: In Vitro and In Vivo Activity of AR453588

Parameter	Value	Species/Conditions	Reference
EC50	42 nM	Recombinant human glucokinase	
Oral Bioavailability (F)	60.3%	Mouse	
Cmax (10 mg/kg, p.o.)	1.67 µg/mL	Mouse	
Tmax (10 mg/kg, p.o.)	1.0 h	Mouse	
AUCinf (10 mg/kg, p.o.)	4.65 h*µg/mL	Mouse	
t1/2 (1 mg/kg, i.v.)	1.28 h	Mouse	

Table 2: Representative High-Throughput Screening Assay Parameters

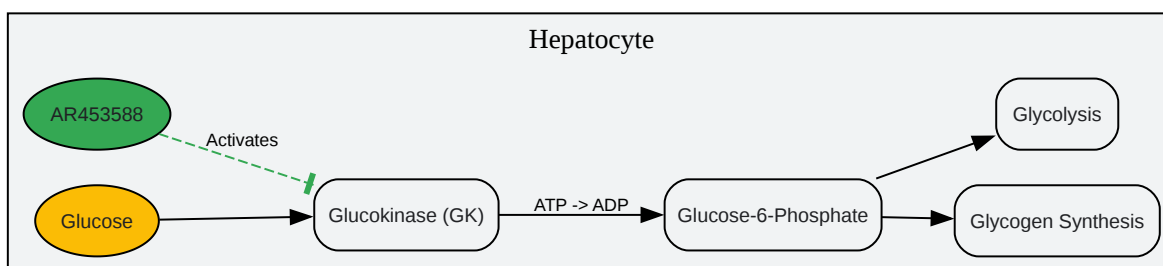
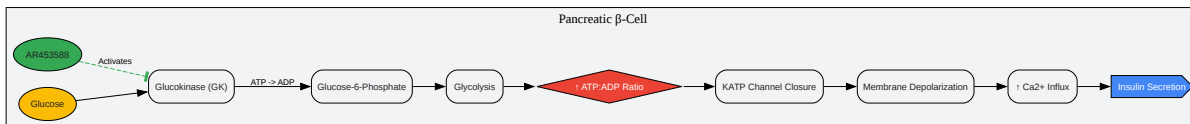
Parameter	Recommended Value	Description
Assay Format	384-well, fluorescence-based kinetic assay	Allows for rapid and sensitive measurement of glucokinase activity.
Enzyme	Recombinant Human Glucokinase	The direct target of AR453588.
Substrates	Glucose, ATP	Essential for the glucokinase reaction.
Coupling Enzymes	Glucose-6-Phosphate Dehydrogenase (G6PDH)	Links glucokinase activity to a detectable signal.
Detection	NADPH fluorescence (Ex/Em = 340/460 nm)	The product of the coupled reaction, providing a quantitative measure of enzyme activity.
Z'-Factor	> 0.7	A measure of assay quality, indicating good separation between positive and negative controls.
Signal to Background (S/B) Ratio	> 3	Indicates a robust assay with a clear signal over background noise.

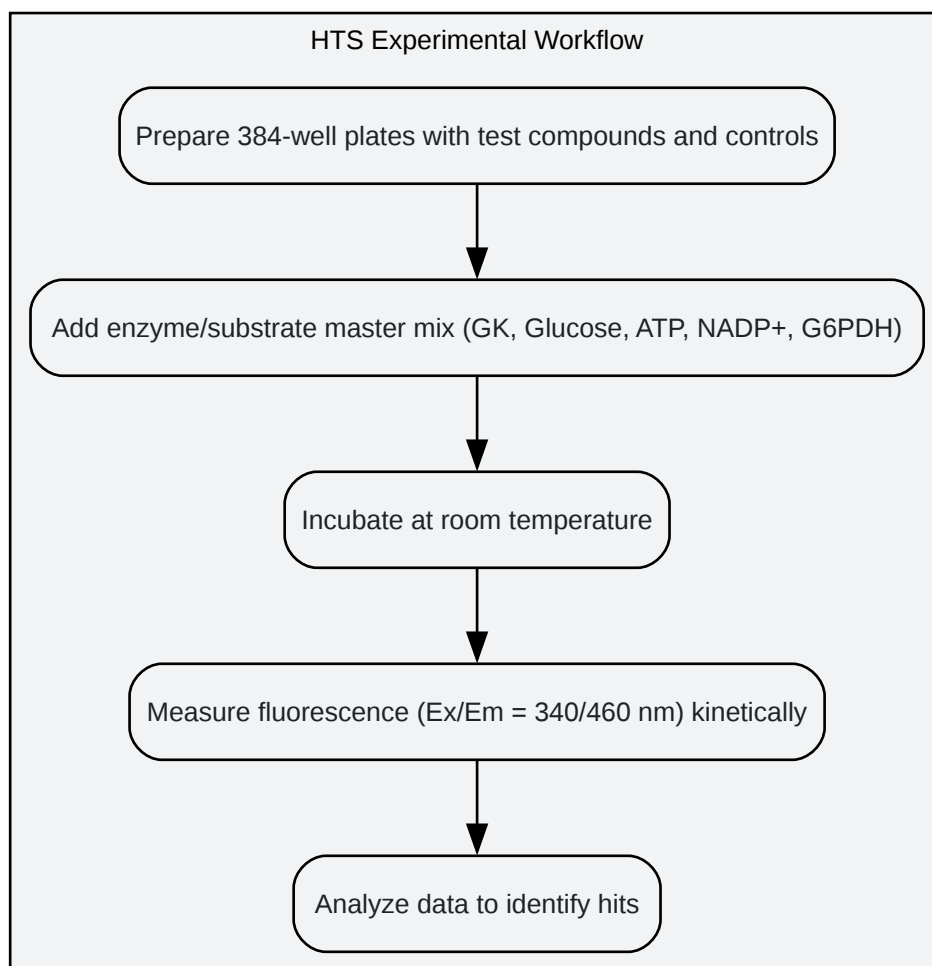
Signaling Pathways

The activation of glucokinase by **AR453588** has significant downstream effects in both pancreatic β -cells and hepatocytes.

Glucokinase Signaling in Pancreatic β -Cells

In pancreatic β -cells, glucokinase acts as the primary glucose sensor. Increased glucokinase activity leads to a rise in the ATP:ADP ratio, closure of ATP-sensitive potassium (KATP) channels, membrane depolarization, and subsequent influx of calcium (Ca²⁺). This cascade of events culminates in the secretion of insulin.





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References

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